

Technical Guide: Physical Properties of 1-Methyl-4-(4-nitrophenyl)piperazine

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Compound of Interest

Compound Name: 1-Methyl-4-(4-nitrophenyl)piperazine

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Introduction

1-Methyl-4-(4-nitrophenyl)piperazine is a chemical compound of interest in medicinal chemistry and drug discovery. It serves as a versatile intermediate in the synthesis of various biologically active molecules.^{[1][2]} An understanding of its physical properties is crucial for its effective handling, characterization, and application in research and development. This guide provides a concise overview of the key physical characteristics of **1-Methyl-4-(4-nitrophenyl)piperazine**, supported by available data and general experimental considerations.

Physical and Chemical Properties

The physical properties of **1-Methyl-4-(4-nitrophenyl)piperazine** have been reported across various chemical data sources. A summary of these properties is presented in the table below. It is important to note that some values are predicted based on computational models and may vary slightly from experimentally determined values.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₅ N ₃ O ₂	PubChem[3]
Molecular Weight	221.26 g/mol	PubChem[3], ChemicalBook[4]
Appearance	Orange Solid	ChemicalBook[4]
Melting Point	109-111 °C	ChemicalBook[5]
105-107 °C	ChemicalBook[4]	
Boiling Point (Predicted)	369.5 ± 37.0 °C	ChemicalBook[5]
Density (Predicted)	1.198 ± 0.06 g/cm ³	ChemicalBook[5]
pKa (Predicted)	7.41 ± 0.42	ChemicalBook[5]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	ChemicalBook[5]

Experimental Protocols

While specific, detailed experimental protocols for the determination of the physical properties of **1-Methyl-4-(4-nitrophenyl)piperazine** are not extensively documented in the readily available literature, standard laboratory procedures are typically employed.

Synthesis of 1-Methyl-4-(4-nitrophenyl)piperazine

A common method for the synthesis of **1-Methyl-4-(4-nitrophenyl)piperazine** involves the reaction of 1-methylpiperazine with 1-fluoro-4-nitrobenzene.[6]

General Procedure:

A general procedure for a similar synthesis involves dissolving the starting materials in a suitable solvent, such as Dimethylformamide (DMF), in the presence of a base like potassium carbonate (K₂CO₃). The reaction mixture is stirred at room temperature for a period of time to allow the reaction to proceed to completion.

Reaction Work-up:

Following the reaction, the mixture is typically poured into cold water to precipitate the product. The resulting solid is then collected by filtration and dried.^[4]

Determination of Melting Point

The melting point of a solid compound is a key indicator of its purity and is determined using a melting point apparatus.

General Procedure:

- A small, dry sample of the crystalline compound is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance first begins to melt and the temperature at which it is completely liquid are recorded as the melting point range.

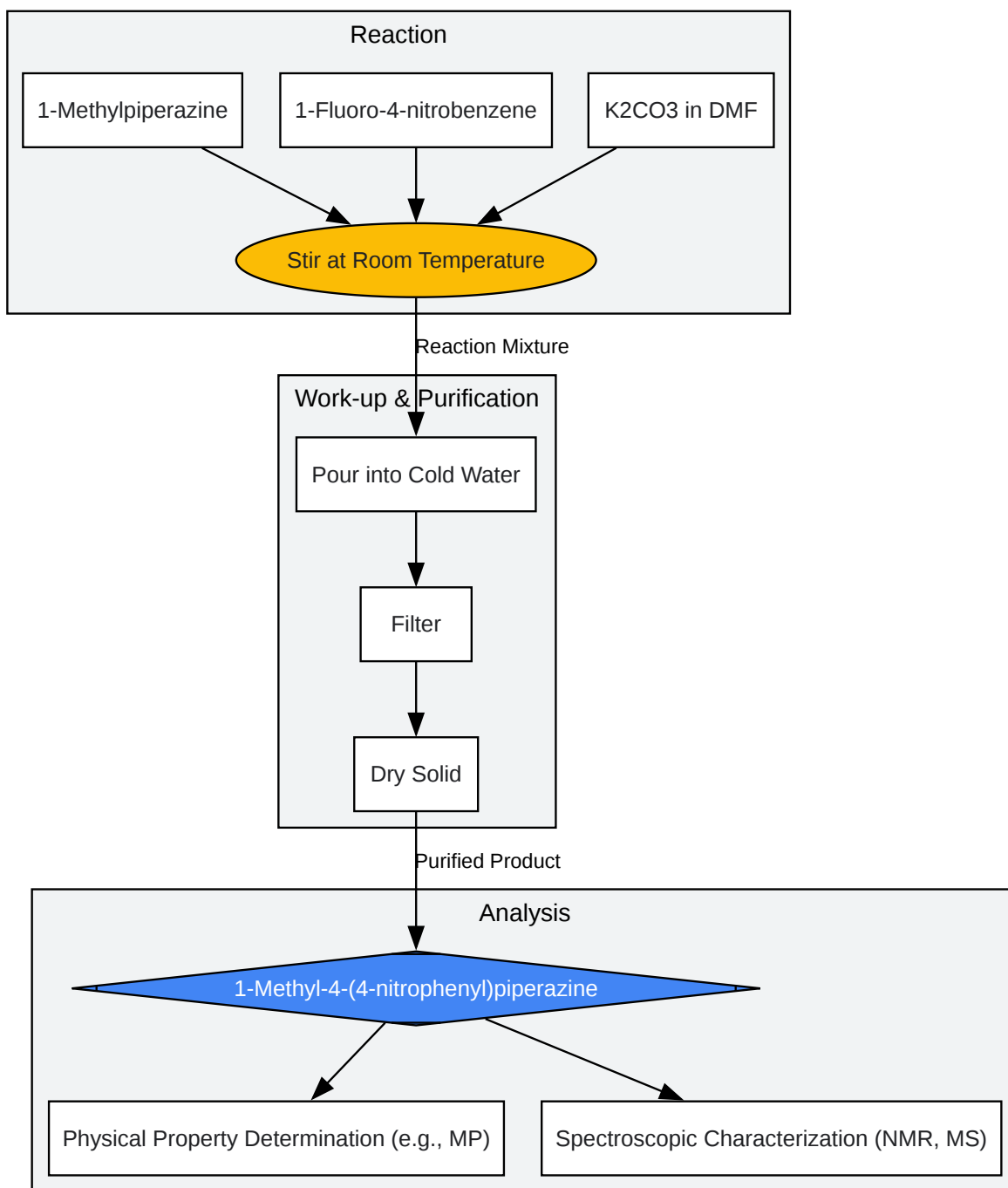
Spectroscopic Characterization

Techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) are essential for confirming the chemical structure of the synthesized compound.

- ¹H NMR (Proton NMR): Provides information about the number and types of hydrogen atoms in the molecule. For **1-Methyl-4-(4-nitrophenyl)piperazine**, characteristic peaks would be observed for the aromatic protons, the piperazine ring protons, and the methyl group protons.^[4]
- ¹³C NMR (Carbon-13 NMR): Provides information about the carbon skeleton of the molecule.^[4]
- Mass Spectrometry (MS): Determines the molecular weight of the compound. The ESI/MS (Electrospray Ionization Mass Spectrometry) for the protonated molecule [M+H]⁺ has been calculated as 222.1 and found to be 221.4.^[4]

Visualization of Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of **1-Methyl-4-(4-nitrophenyl)piperazine**.



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Caption: Generalized workflow for the synthesis of **1-Methyl-4-(4-nitrophenyl)piperazine**.

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